

troubleshooting LE135 solubility issues

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Compound of Interest

Compound Name: LE135

Cat. No.: B1674682

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Technical Support Center: LE135

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and FAQs to address solubility issues encountered when working with **LE135**.

Troubleshooting Guide: LE135 Solubility Issues

This guide addresses common problems related to **LE135** solubility in a question-and-answer format.

Issue 1: Immediate Precipitation of LE135 in Aqueous Media

Question: I dissolved **LE135** in DMSO to create a stock solution. When I add this stock to my aqueous cell culture medium, a precipitate forms immediately. What is happening and how can I prevent it?

Answer: This is a common issue known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous solution where it is poorly soluble.[1][2] **LE135** is practically insoluble in water, so rapid dilution from a concentrated DMSO stock into a large volume of aqueous media causes it to precipitate.[3]

Here are solutions to prevent immediate precipitation:

- **Stepwise Dilution:** Instead of adding the concentrated DMSO stock directly to your final volume of media, perform a serial dilution. First, dilute the stock into a smaller volume of pre-warmed (37°C) media, then add this intermediate solution to the final volume.^{[1][2]} This gradual change in solvent polarity helps keep the compound in solution.
- **Increase Mixing:** Add the **LE135** stock solution dropwise to the culture medium while gently vortexing or swirling.^[1] This ensures rapid dispersal and prevents localized high concentrations that are prone to precipitation.
- **Use Pre-Warmed Media:** Always use culture media that has been pre-warmed to 37°C. Adding the compound to cold media can decrease its solubility.^{[1][2]}
- **Optimize Final Concentration:** Ensure the final concentration of **LE135** does not exceed its solubility limit in the final culture medium. You may need to perform a solubility test to determine the maximum workable concentration for your specific experimental conditions.^[2]

Issue 2: Delayed Precipitation of LE135 in Culture

Question: My **LE135**-containing media appeared clear initially, but after several hours in the incubator, I observed a cloudy or crystalline precipitate. What causes this?

Answer: Delayed precipitation can occur due to changes in the media's environment over time.^{[1][2]}

- **Temperature and pH Fluctuations:** Removing culture plates from the incubator for analysis can cause temperature drops, reducing solubility.^[1] Similarly, cellular metabolism can alter the pH of the medium over time, which can affect the solubility of pH-sensitive compounds.^[4] Using a well-buffered medium (e.g., containing HEPES) can help maintain a stable pH.^[1]
- **Interaction with Media Components:** **LE135** might slowly interact with salts, proteins, or other components in the media, forming insoluble complexes over time.^{[2][5]} If using serum-free media, the lack of proteins that can help solubilize hydrophobic compounds may exacerbate this issue.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **LE135**?

A1: The recommended solvent for making a stock solution of **LE135** is Dimethyl Sulfoxide (DMSO). It is reported to be soluble up to 100 mM in DMSO. Another source indicates solubility at 15 mg/mL in DMSO.

Q2: How should I prepare a stock solution of **LE135**?

A2: To prepare a stock solution, dissolve **LE135** powder in pure DMSO. For example, to make a 10 mM stock solution, add 228 μ L of DMSO to 1 mg of **LE135** powder (M.Wt: 438.56). Vortex briefly to ensure it is fully dissolved. The solution should be clear.

Q3: How should I store **LE135** powder and stock solutions?

A3: **LE135** powder should be stored at +4°C or between 2-8°C. Once prepared, aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to one month or -80°C for up to six months.[6][7]

Q4: What is the maximum final concentration of DMSO I should use in my cell culture experiments?

A4: The final concentration of DMSO in your culture medium should typically be kept below 0.5% to avoid cytotoxicity.[1][7] It is crucial to include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any effects of the solvent on the cells.

Q5: **LE135** is a RAR β antagonist. Are there any other known targets?

A5: Yes. In addition to being a selective RAR β antagonist, **LE135** has been shown to be a potent activator of the TRPV1 (capsaicin receptor) and TRPA1 (wasabi receptor) ion channels. [6][8][9] These are considered non-genomic or "off-target" effects and are important to consider when interpreting experimental results, as they are involved in pain signaling pathways.[8][9]

Data Presentation

LE135 Properties and Solubility

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₀ N ₂ O ₂	
Molecular Weight	438.56 g/mol	
Appearance	Yellow to orange powder	
Primary Solvent	DMSO (Dimethyl Sulfoxide)	
Solubility in DMSO	Soluble to 100 mM	
Solubility in DMSO	15 mg/mL, clear solution	
Storage (Powder)	Store at +4°C	
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[6] [7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM LE135 Stock Solution in DMSO

Materials:

- **LE135** powder (M.Wt: 438.56 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Weigh out 1 mg of **LE135** powder and place it in a sterile microcentrifuge tube.
- Add 228 µL of DMSO to the tube. This will yield a final concentration of 10 mM.
- Vortex the solution until the powder is completely dissolved. The solution should be clear.

- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[\[6\]](#)[\[7\]](#)

Protocol 2: Preparation of a 10 μ M LE135 Working Solution in Cell Culture Medium

Materials:

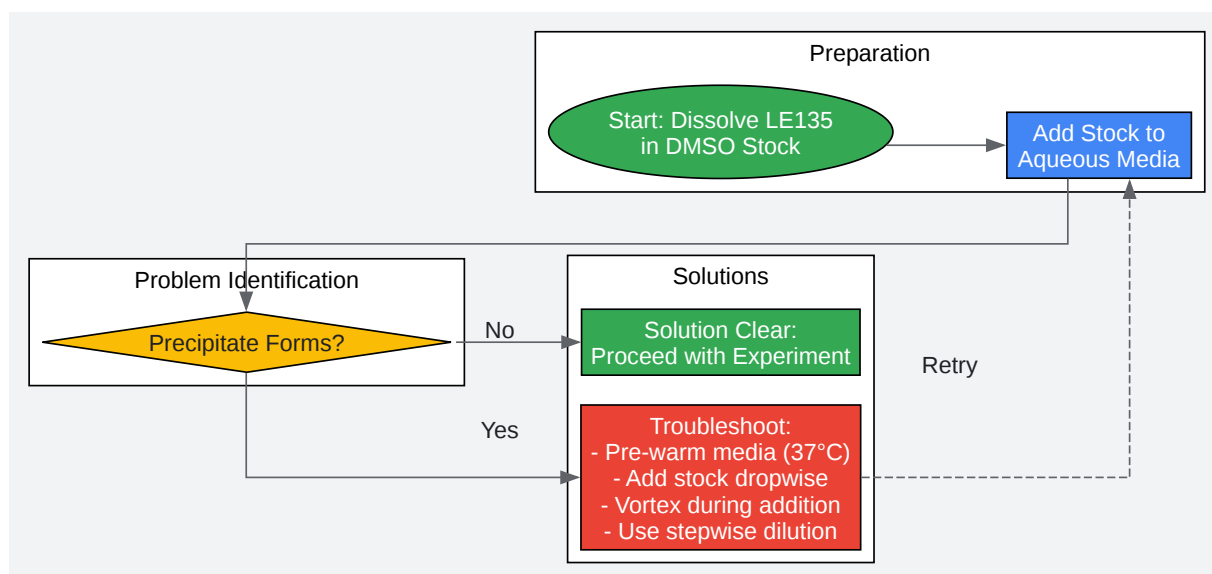
- 10 mM **LE135** stock solution in DMSO
- Complete cell culture medium, pre-warmed to 37°C
- Sterile conical tube

Procedure:

- Pre-warm the complete cell culture medium to 37°C in a water bath.[\[1\]](#)[\[2\]](#)
- Intermediate Dilution (Recommended):
 - Add 1 μ L of the 10 mM **LE135** stock solution to 99 μ L of pre-warmed medium. This creates a 100 μ M intermediate solution.
 - Gently vortex the intermediate solution.
- Final Dilution:
 - Add 1 mL of the 100 μ M intermediate solution to 9 mL of pre-warmed medium in a sterile conical tube.
 - Alternatively, for smaller volumes, add 100 μ L of the intermediate solution to 900 μ L of medium.
- Gently invert or swirl the tube to mix thoroughly. The final concentration of **LE135** will be 10 μ M, and the final DMSO concentration will be 0.1%.

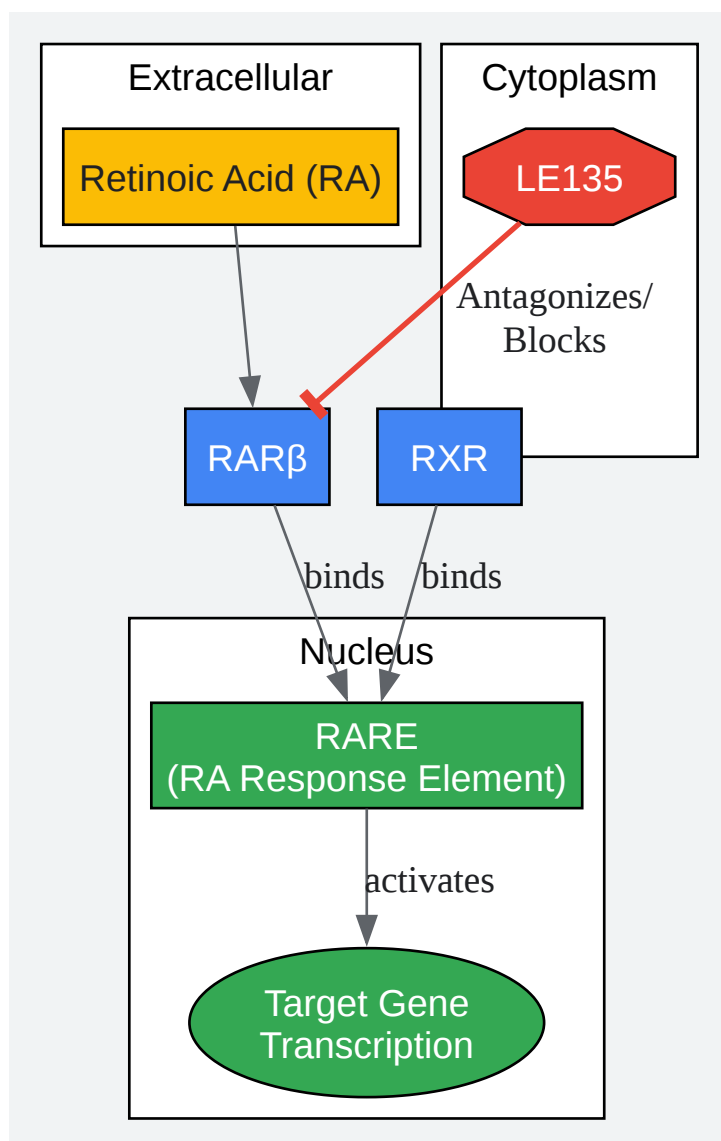
- Visually inspect the final working solution for any signs of precipitation before adding it to your cells.

Visualizations



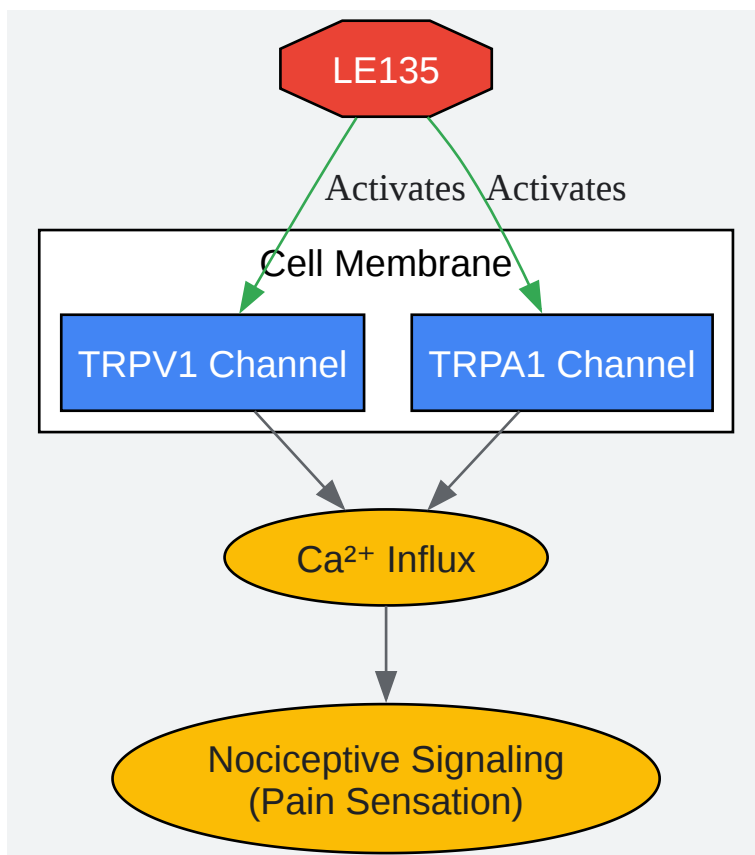
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Caption: Troubleshooting workflow for **LE135** precipitation issues.



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Caption: **LE135** antagonism of the Retinoic Acid Receptor (RAR) pathway.



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Caption: Off-target activation of TRPV1/TRPA1 channels by **LE135**.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Retinoic acid CAS#: 302-79-4 [m.chemicalbook.com]
- 4. jmpas.com [jmpas.com]
- 5. Common Cell Culture Problems: Precipitates [sigmaaldrich.com]

- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.cn [medchemexpress.cn]
- 8. LE135, a retinoid acid receptor antagonist, produces pain through direct activation of TRP channels - PMC [pmc.ncbi.nlm.nih.gov]
- 9. LE135, a retinoid acid receptor antagonist, produces pain through direct activation of TRP channels - PubMed [pubmed.ncbi.nlm.nih.gov]
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